

In-Depth Technical Guide: 1,1-Diethoxy-2-methylbutane-d10

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Compound of Interest

Compound Name: 1,1-Diethoxy-2-methylbutane-d10

Cat. No.: B15561629

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,1-Diethoxy-2-methylbutane-d10**, a deuterated stable isotope-labeled internal standard crucial for quantitative analysis in various scientific disciplines, particularly in drug development and metabolism studies. This document details its chemical and physical properties, outlines a representative synthesis protocol, describes its metabolic fate, and provides a general protocol for its application in mass spectrometry-based quantification.

Chemical and Physical Properties

1,1-Diethoxy-2-methylbutane-d10 is the deuterated analog of 1,1-Diethoxy-2-methylbutane. While a specific CAS number for the deuterated form is not widely published, the non-deuterated form is registered under CAS number 3658-94-4. The primary application of the deuterated version is as a tracer or internal standard in quantitative analyses such as Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Mass Spectrometry (LC-MS)[1].

The quantitative data for both the deuterated and non-deuterated forms are summarized in the tables below for easy comparison.

Table 1: Properties of **1,1-Diethoxy-2-methylbutane-d10**

Property	Value
Molecular Formula	C ₁₀ H ₁₂ D ₁₀ O ₂
Molecular Weight	184.34 g/mol
Primary Application	Internal Standard

Table 2: Properties of 1,1-Diethoxy-2-methylbutane (CAS: 3658-94-4)

Property	Value	Source
Molecular Formula	C ₉ H ₂₀ O ₂	[2]
Molecular Weight	160.25 g/mol	[2]
Boiling Point (estimated)	157 °C	[2]
Flash Point	30.00 °C	[3]
Specific Gravity	0.837 - 0.842 @ 25 °C	[3]
Refractive Index	1.393 - 1.399 @ 20 °C	[3]

Experimental Protocols

Synthesis of 1,1-Diethoxy-2-methylbutane

The synthesis of 1,1-Diethoxy-2-methylbutane is typically achieved through the acid-catalyzed acetalization of 2-methylbutyraldehyde with ethanol. The corresponding deuterated compound, **1,1-Diethoxy-2-methylbutane-d10**, would be synthesized using deuterated ethanol (ethanol-d6) and potentially a deuterated acid catalyst in a similar procedure.

Representative Protocol for Acetalization:

- **Reaction Setup:** To a round-bottom flask equipped with a reflux condenser and a Dean-Stark apparatus, add 2-methylbutyraldehyde (1.0 equivalent) and an excess of absolute ethanol (or ethanol-d6 for the deuterated synthesis), which acts as both reactant and solvent.

- **Catalyst Addition:** Add a catalytic amount of a strong acid, such as p-toluenesulfonic acid or sulfuric acid.
- **Reaction Execution:** Heat the mixture to reflux. The water formed during the reaction is azeotropically removed and collected in the Dean-Stark trap, driving the equilibrium towards the formation of the acetal.
- **Monitoring:** The reaction progress can be monitored by Gas Chromatography (GC) by observing the disappearance of the starting aldehyde.
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Neutralize the acid catalyst with a weak base, such as sodium bicarbonate solution.
- **Purification:** Separate the organic layer, wash with brine, and dry over an anhydrous salt like magnesium sulfate. The crude product is then purified by fractional distillation under reduced pressure to yield the pure 1,1-Diethoxy-2-methylbutane.

Use as an Internal Standard in Quantitative Mass Spectrometry

Deuterated internal standards are considered the gold standard in quantitative mass spectrometry due to their similar physicochemical properties to the analyte, which allows them to co-elute chromatographically and experience similar ionization effects, thus correcting for matrix effects and variations in sample preparation and instrument response.

General Protocol for GC-MS or LC-MS Analysis:

- **Preparation of Stock Solutions:** Prepare a stock solution of the analyte (1,1-Diethoxy-2-methylbutane) and the deuterated internal standard (**1,1-Diethoxy-2-methylbutane-d10**) in a suitable organic solvent.
- **Calibration Curve Preparation:** Create a series of calibration standards by spiking a known concentration of the deuterated internal standard into a range of known concentrations of the analyte.
- **Sample Preparation:** To the unknown sample, add a precise amount of the deuterated internal standard.

- **Extraction (if necessary):** Perform any necessary sample extraction or clean-up procedures. The internal standard will account for any loss of analyte during these steps.
- **Analysis:** Analyze the prepared samples and calibration standards by GC-MS or LC-MS.
- **Data Processing:** For each sample and standard, determine the peak area of the analyte and the internal standard. Calculate the ratio of the analyte peak area to the internal standard peak area.
- **Quantification:** Plot the peak area ratio against the concentration of the calibration standards to generate a calibration curve. The concentration of the analyte in the unknown sample can then be determined from this curve.

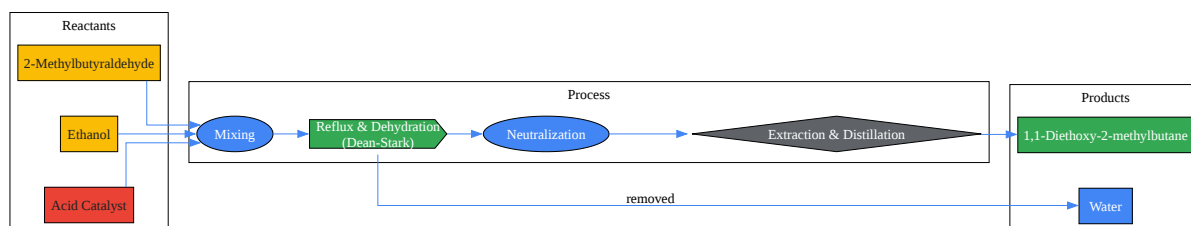
Metabolic Pathway

Aliphatic acetals like 1,1-Diethoxy-2-methylbutane are generally stable under neutral and basic conditions but are susceptible to hydrolysis under acidic conditions, such as those found in the stomach. The metabolic pathway is therefore expected to begin with acid-catalyzed hydrolysis to its constituent aldehyde and alcohol.

The anticipated metabolic pathway is as follows:

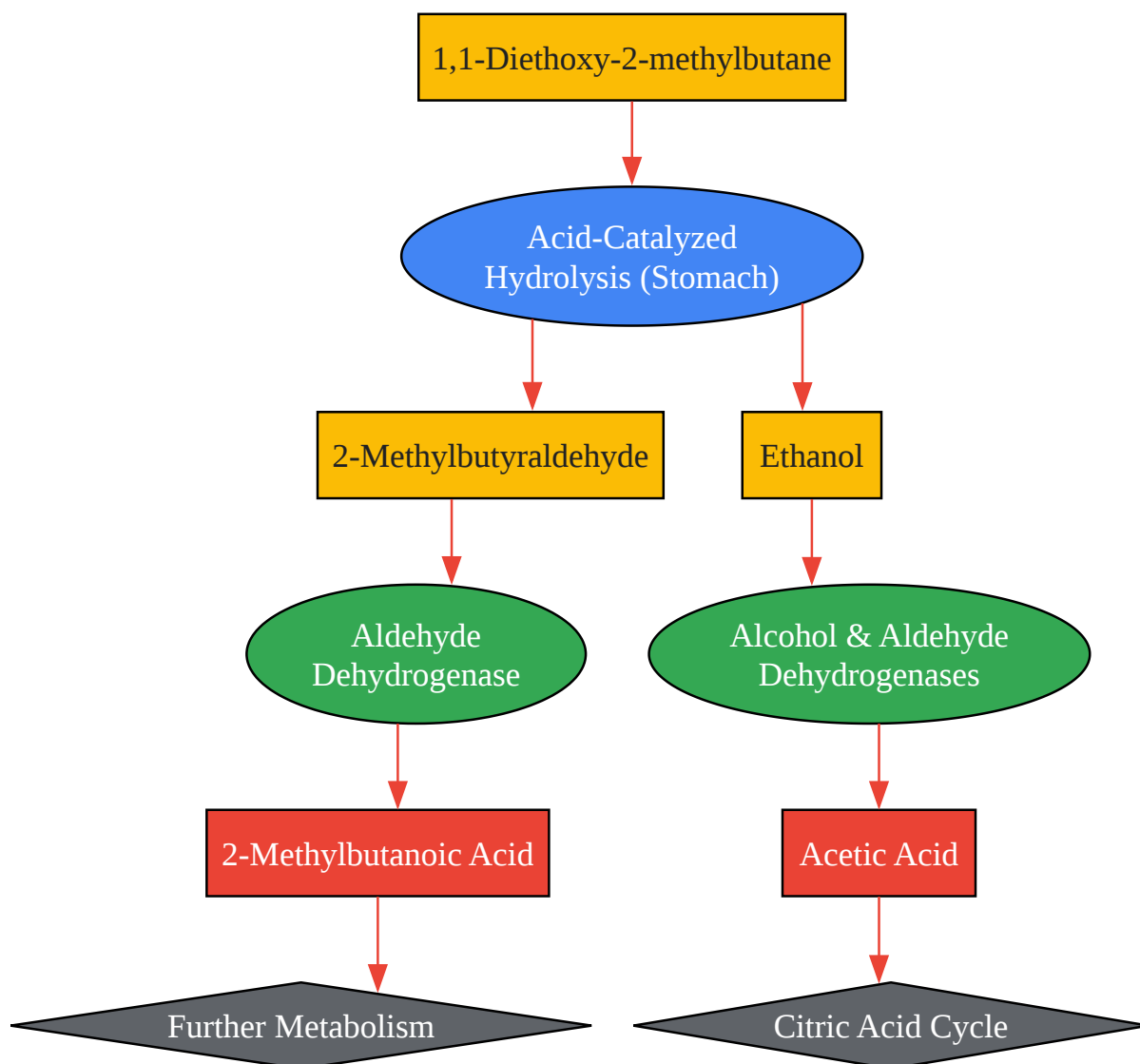
- **Hydrolysis:** In the acidic environment of the stomach, 1,1-Diethoxy-2-methylbutane is hydrolyzed to 2-methylbutyraldehyde and two molecules of ethanol.
- **Oxidation of Ethanol:** Ethanol is oxidized to acetaldehyde by alcohol dehydrogenase, which is then further oxidized to acetic acid by aldehyde dehydrogenase. Acetic acid can then enter the citric acid cycle as acetyl-CoA.
- **Oxidation of 2-Methylbutyraldehyde:** 2-Methylbutyraldehyde is oxidized to 2-methylbutanoic acid by aldehyde dehydrogenase. This carboxylic acid can then be further metabolized through various pathways.

Mandatory Visualizations



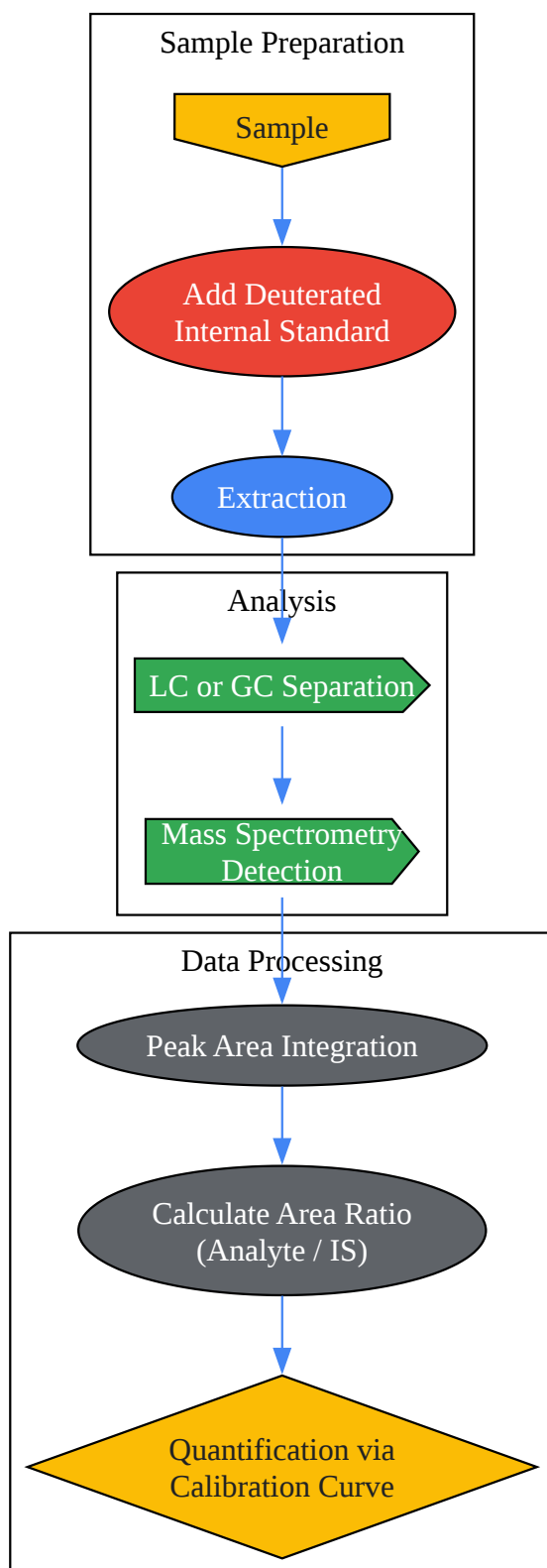
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Caption: Synthetic workflow for 1,1-Diethoxy-2-methylbutane.



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Caption: Proposed metabolic pathway of 1,1-Diethoxy-2-methylbutane.



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Caption: Workflow for quantification using a deuterated internal standard.

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